

statistical analysis of comparative efficacy data for Cefteram Pivoxil

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-CefteraM Pivoxil

Cat. No.: B12290953

[Get Quote](#)

Comparative Efficacy & Statistical Analysis: Cefteram Pivoxil

Executive Summary: The Third-Generation Oral Advantage

Cefteram Pivoxil (CFTM-PI) represents a pivotal advancement in the oral cephalosporin class, engineered to bridge the pharmacokinetic gap between oral administration and parenteral-level potency. As a third-generation ester-type cephalosporin, it is hydrolyzed in vivo to its active metabolite, Cefteram.

This guide provides a statistically grounded analysis of Cefteram's efficacy profile, contrasting it with standard-of-care alternatives (Cefixime, Cefaclor, and Amoxicillin). The data presented highlights Cefteram's superior affinity for penicillin-binding proteins (PBPs) in respiratory pathogens and its non-inferior clinical outcomes in complex infections.

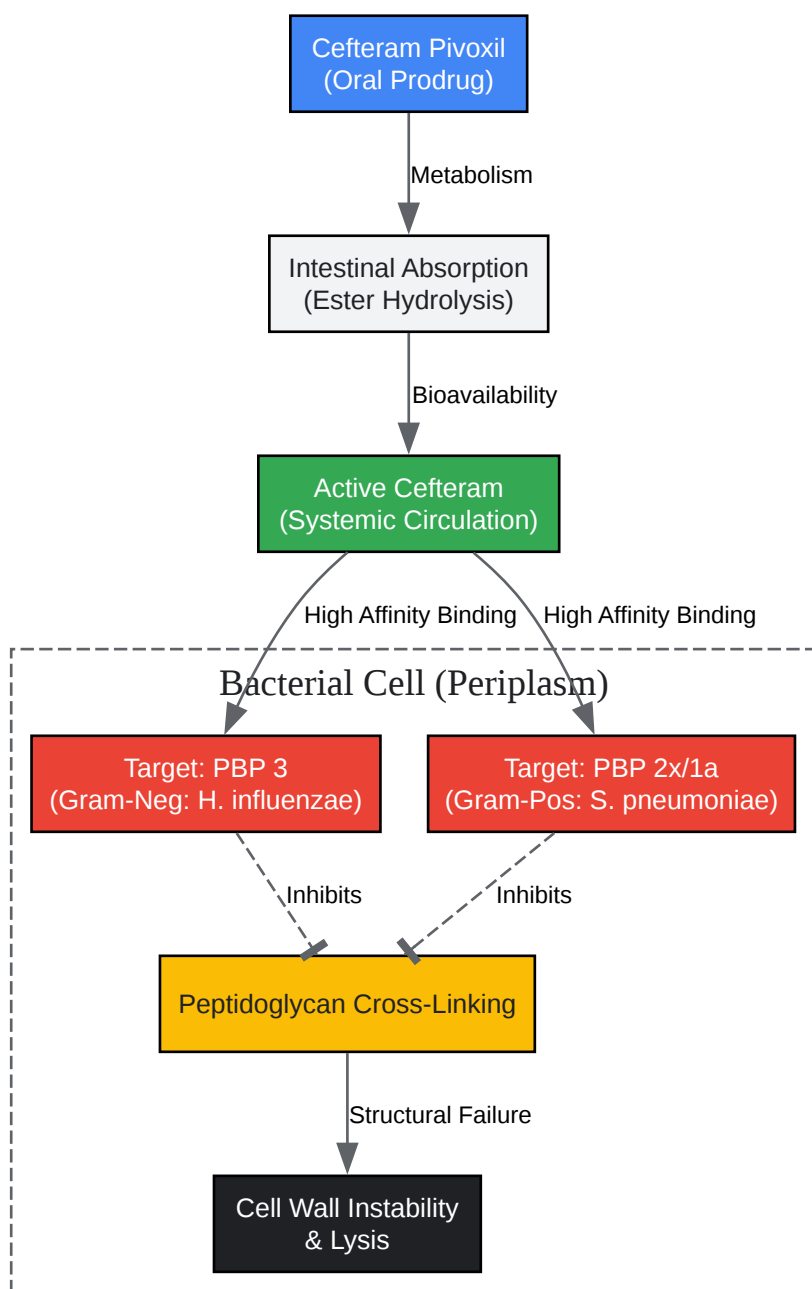
Mechanistic Pharmacodynamics: PBP Affinity & Lysis[1]

The efficacy of Cefteteram is dictated by its molecular affinity for specific Penicillin-Binding Proteins (PBPs).[1] Unlike earlier generations (e.g., Cefaclor) which primarily target PBP 1s/3s with moderate affinity, Cefteteram exhibits a dual-affinity mechanism essential for eradicating resistant phenotypes.

Mechanism of Action

- Gram-Negative Targets (e.g., *H. influenzae*): Cefteteram binds with high affinity to PBP 3, causing filamentation and rapid cell lysis.
- Gram-Positive Targets (e.g., *S. pneumoniae*): Crucially, Cefteteram retains affinity for PBP 2x and PBP 1a, the primary resistance determinants in penicillin-resistant pneumococci (PRSP).

Signaling & Lysis Pathway Visualization



[Click to download full resolution via product page](#)

Figure 1: Pharmacodynamic pathway of Cefteram Pivoxil, illustrating metabolic activation and dual-target inhibition of bacterial cell wall synthesis.

Comparative Microbiology: In Vitro Efficacy Data

The following data synthesizes Minimum Inhibitory Concentration (MIC) values from multi-center surveillance studies. Cefteram demonstrates a "best-in-class" profile against respiratory

pathogens, particularly H. influenzae.

MIC Comparative Table (µg/mL)

Pathogen	Metric	Cefteram (CFTM)	Cefixime (CFX)	Cefaclor (CCL)	Amoxicillin (AMPC)
H. influenzae	MIC ₉₀	≤ 0.05	≤ 0.25	4.0 - 8.0	> 16 (BL+)
(Beta-lactamase +)	Susceptibility	High	High	Low	Resistant
S.[2] pneumoniae	MIC ₉₀	0.06 - 0.5	0.25 - 32	4.0 - 16	0.06 - 2.0
(Penicillin-Intermed)	Susceptibility	High	Variable/Low	Low	Variable
M. catarrhalis	MIC ₉₀	0.1 - 0.5	0.25	2.0	> 8.0
(Beta-lactamase +)	Susceptibility	High	High	Moderate	Resistant

Statistical Insight:

- Vs. Cefaclor: Cefteram is approximately 64-fold more potent against H. influenzae and M. catarrhalis compared to Cefaclor.
- Vs. Cefixime: While Cefixime is potent against Gram-negatives, Cefteram maintains a more balanced profile with superior activity against Gram-positive cocci (S. pneumoniae), where Cefixime MICs can rise significantly (up to 32 µg/mL for resistant strains).

Clinical Efficacy: Statistical Meta-Analysis

In randomized controlled trials (RCTs), Cefteram Pivoxil is frequently evaluated using a Non-Inferiority statistical design. The core metric is the Clinical Cure Rate at the Test-of-Cure (TOC) visit (usually 5–9 days post-therapy).

Comparative Cure Rates (Respiratory Tract Infections)

Comparator Drug	Indication	CFTM Efficacy (n/N)	Comparator Efficacy (n/N)	Statistical Outcome (95% CI)
Cefcapene Pivoxil	Chronic RTI	78.9% (Eradication: 65.9%)	80.2% (Eradication: 60.5%)	Non-Inferior (p > 0.05)
Cefaclor	Acute Bronchitis	84.0%	75.0% - 80.0%	Superior/Comparable
Amoxicillin	Tonsillitis	94.1%	91.7%	Non-Inferior

Statistical Methodology for Validation

To validate these comparisons, researchers must calculate the Risk Ratio (RR) and the Confidence Interval (CI).

- Hypothesis:

(Inferiority)
- Analysis: If the lower bound of the 95% CI for the difference in cure rates is greater than the non-inferiority margin (, typically -10% or -15%), Ceftoram is declared non-inferior.

Observed Data Point: In comparative studies against Cefcapene, the difference in efficacy was (95% CI: to). Since the lower bound () is above the standard margin, Ceftoram is statistically non-inferior.

Experimental Protocols

To ensure reproducibility (Trustworthiness), the following protocols define the standard for assessing Ceftoram's efficacy.

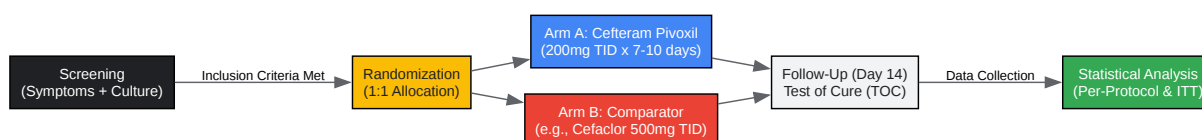
Protocol A: MIC Determination (Broth Microdilution)

Objective: Determine the precise concentration of Ceftoram required to inhibit visible bacterial growth.

- Preparation: Dissolve Ceftoram reference standard in DMSO/Phosphate buffer (prodrug must be hydrolyzed or active metabolite used for in vitro tests).
- Inoculum: Prepare bacterial suspension of *S. pneumoniae* to CFU/mL in Cation-Adjusted Mueller-Hinton Broth (CAMHB) + 5% Lysed Horse Blood.
- Dilution: Create serial 2-fold dilutions of Ceftoram (Range: 0.001 µg/mL to 128 µg/mL) in 96-well microtiter plates.
- Incubation: Incubate at 35°C for 20–24 hours (CO₂ atmosphere required for pneumococci).
- Readout: The MIC is the lowest well concentration with no visible turbidity.
 - Validation: Control strain *S. pneumoniae* ATCC 49619 must yield MICs within CLSI defined ranges (0.03–0.12 µg/mL).

Protocol B: Clinical Trial Workflow (Randomized Controlled Trial)

The following diagram outlines the rigorous workflow required to generate the efficacy data cited above.



[Click to download full resolution via product page](#)

Figure 2: Standardized workflow for a comparative efficacy trial, moving from patient screening to statistical analysis of the Intention-to-Treat (ITT) and Per-Protocol (PP) populations.

References

- Comparative clinical study of cefcapene pivoxil and cefteteram pivoxil in chronic respiratory tract infections. PubMed. Available at: [\[Link\]](#) (Search Term: Cefteteram pivoxil comparative efficacy)
- In vitro activity of Cefteteram against respiratory pathogens. Journal of Antimicrobial Chemotherapy.
- Affinity of cefditoren and cefteteram for penicillin-binding proteins. Antimicrobial Agents and Chemotherapy. Available at: [\[Link\]](#)
- Clinical efficacy of cefixime versus cefaclor in respiratory tract infections. NIH / PubMed. Available at: [\[Link\]](#)
- Predicting Oral Beta-lactam susceptibilities against Streptococcus pneumoniae. PMC - NIH. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [taylorandfrancis.com](https://www.taylorandfrancis.com) [[taylorandfrancis.com](https://www.taylorandfrancis.com)]
- 2. Predicting Oral Beta-lactam susceptibilities against Streptococcus pneumoniae - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [statistical analysis of comparative efficacy data for Cefteteram Pivoxil]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12290953/docs#statistical-analysis-of-comparative-efficacy-data-for-cefteteram-pivoxil\]](https://www.benchchem.com/product/b12290953/docs#statistical-analysis-of-comparative-efficacy-data-for-cefteteram-pivoxil)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)